

anthracene-9,10-diol molecular weight and formula

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Compound of Interest

Compound Name: anthracene-9,10-diol

Cat. No.: B1198905

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Technical Overview of Anthracene-9,10-diol

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **Anthracene-9,10-diol**, a dihydroxy derivative of anthracene. It is an organic compound formed by the reduction of 9,10-anthraquinone.^[1] The presence of two hydroxyl groups at the 9 and 10 positions of the anthracene structure significantly influences its chemical properties and reactivity.^[1]

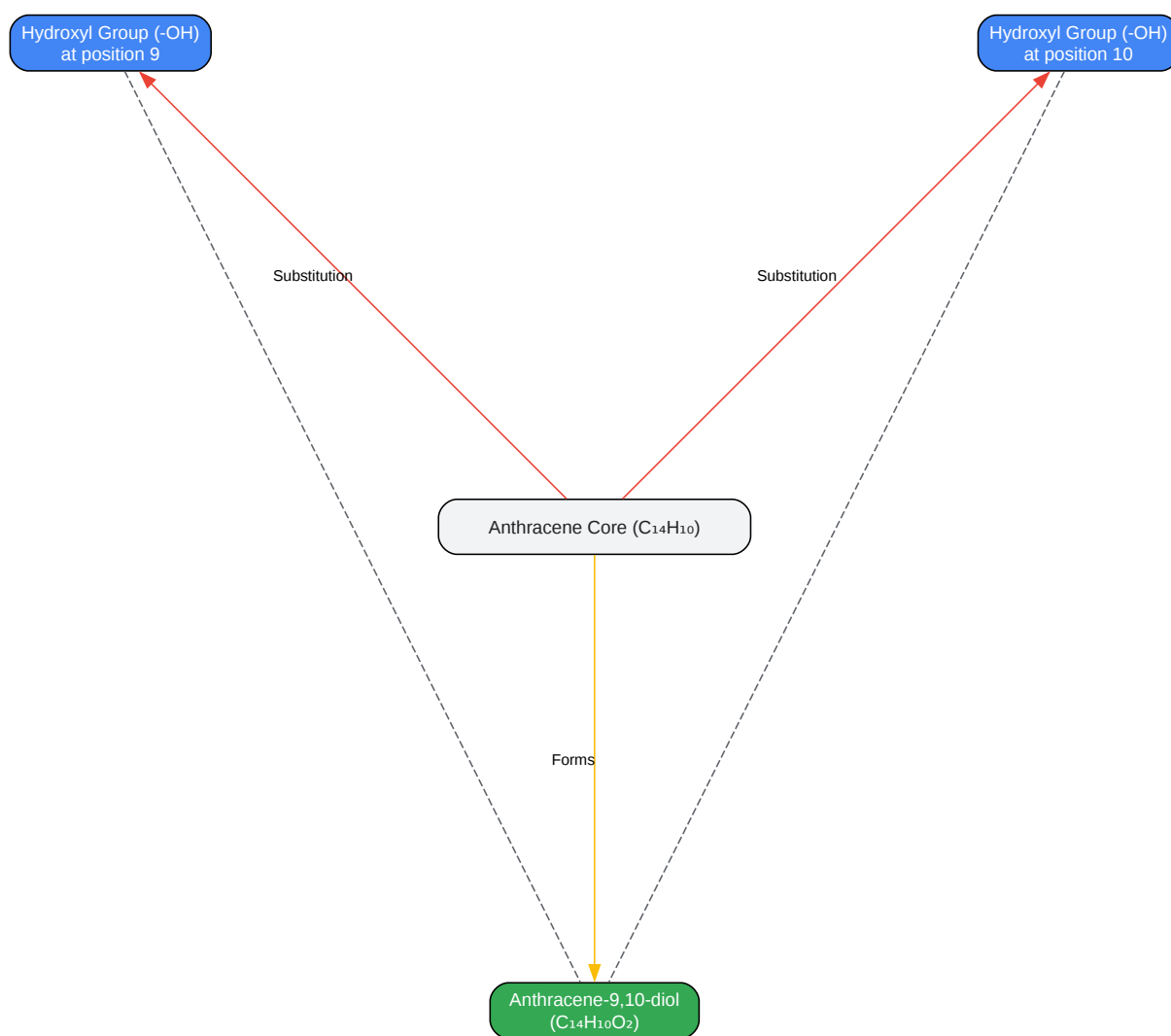
Physicochemical Properties

The fundamental molecular characteristics of **Anthracene-9,10-diol** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₀ O ₂	^[1] ^[2] ^[3] ^[4]
Molecular Weight	210.23 g/mol	^[2] ^[3]
CAS Number	4981-66-2	^[2] ^[4]

Chemical Structure

The logical relationship between the key functional groups and the parent anthracene structure is depicted below.



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References

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- 2. Anthracene-9,10-diol | 4981-66-2 | EAA98166 | Biosynth [biosynth.com]
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- 4. 9,10-Anthracenediol | C14H10O2 | CID 21082 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [anthracene-9,10-diol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198905#anthracene-9-10-diol-molecular-weight-and-formula]

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